Application Note: Mechanistic Studies & Protocols for P-nitro-N-methylaniline Hydrochloride

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Compound of Interest

Compound Name:	*P-nitro-N-methylaniline hydrochloride*
Cat. No.:	*B12446073*

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Abstract

This application note details the reaction mechanisms, kinetic profiles, and handling protocols for P-nitro-N-methylaniline (PNMA) and its hydrochloride salt. As a critical intermediate in the synthesis of azo dyes and a model compound for secondary amine nitrosation, PNMA requires rigorous control of reaction parameters. This guide focuses on two primary reaction pathways: N-Nitrosation (relevant to nitrosamine impurity analysis in pharmaceuticals) and Catalytic Reduction (synthesis of p-amino-N-methylaniline). We provide validated protocols for monitoring these reactions and mitigating the safety risks associated with hydroxylamine accumulation.

Introduction & Chemical Context

P-nitro-N-methylaniline (CAS: 100-15-2 for free base) is a secondary amine deactivated by a para-nitro group. The hydrochloride salt form serves as a stabilized solid for storage but introduces specific pH considerations during aqueous reactivity studies.

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Key Mechanistic Features

- Low Basicity: The strong electron-withdrawing effect (-M, -I) of the nitro group significantly lowers the pKa (~0.56), making the amine nitrogen less nucleophilic than N-methylaniline.
- Nitrosamine Risk: Despite low basicity, PNMA undergoes N-nitrosation to form N-methyl-N-(4-nitrophenyl)nitrous amide (a nitrosamine), a critical quality attribute (CQA) to monitor in drug development.
- Reduction Pathway: The reduction of the nitro group to an amine proceeds via a nitroso and hydroxylamine intermediate sequence, posing thermal safety risks.

Module A: N-Nitrosation Kinetics & Mechanism

Focus: Impurity Profiling and Reaction Kinetics

Mechanistic Pathway

The nitrosation of PNMA depends heavily on acidity. In weakly acidic media (< 1M ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

), the active nitrosating agent is nitrous anhydride (

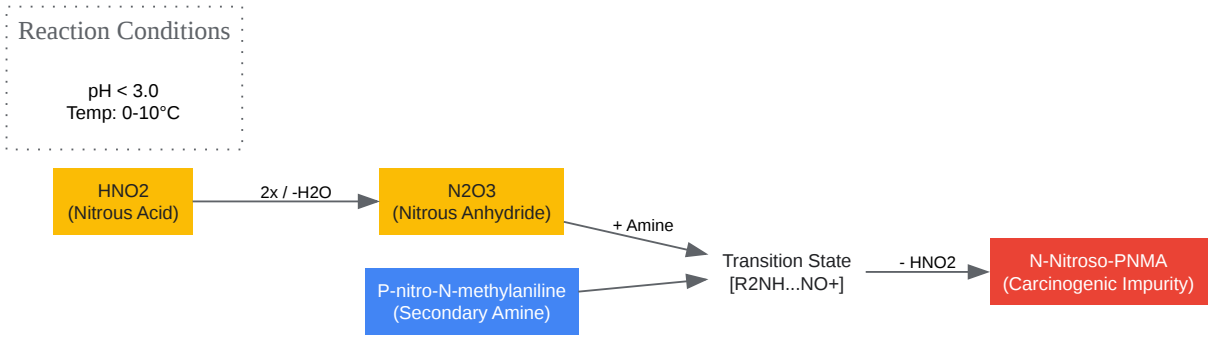
). In strongly acidic media, the mechanism shifts, often involving the protonated amine or nitrosyl cation (ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

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Critical Insight: Unlike highly basic amines, PNMA is largely unprotonated in weak acids, meaning the reaction rate often follows the concentration of the free amine and

.

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Figure 1: Pathway of N-Nitrosation via Nitrous Anhydride (

).[1][2][3]

Protocol: Kinetic Monitoring via UV-Vis

Objective: Determine the rate constant (

) of nitrosation to assess impurity risk.

Reagents:

- PNMA Hydrochloride (1.0 mM stock in water).
- Sodium Nitrite (

  , 10 mM stock).
- Perchloric acid (

) buffer (pH adjusted to 1.0 - 2.5).

Procedure:

- Baseline Correction: Blank the UV-Vis spectrophotometer with the specific acid buffer used.

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- Sample Prep: Mix 2.5 mL of buffer and 0.1 mL of PNMA stock in a quartz cuvette. Equilibrate to 25°C.
- Initiation: Add 0.1 mL of

  stock. Invert rapidly to mix (

).
- Monitoring: Track absorbance at 340 nm (appearance of N-nitroso derivative) or 380 nm (shift of the nitro-amine).
- Data Analysis: Plot

  vs. time. The slope represents

  .

Data Interpretation:

Parameter	Observation	Mechanistic Implication
pH Dependence	Rate increases as pH drops (to ~pH 1)	Protonation of nitrite to

is rate-limiting. |
| [Nitrite] Order | Second order in

| Confirms

as the active electrophile. |
| Salt Effect | Rate increases with added salts | Secondary salt effects stabilize the transition state. |

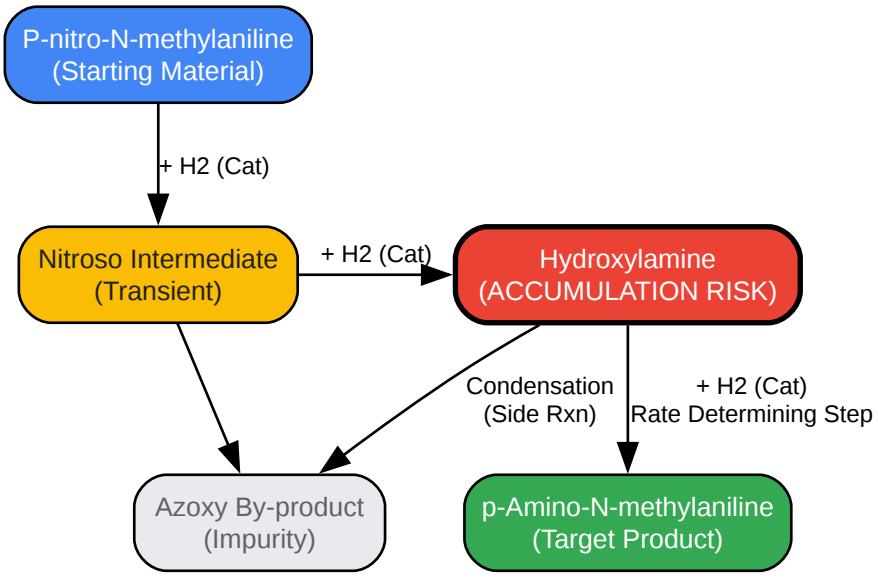
Module B: Catalytic Hydrogenation (Reduction)

Focus: Synthesis and Process Safety

Reaction Pathway & Safety Risks

The reduction of PNMA to p-amino-N-methylaniline (a diamine) is not a single-step process.[4] It proceeds through a Hydroxylamine intermediate.[5][6][7]

Safety Critical: Arylhydroxylamines are thermally unstable. If the reaction stalls or the catalyst is poisoned, hydroxylamine accumulation can lead to a runaway decomposition (explosion risk).



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Figure 2: Stepwise Hydrogenation Pathway highlighting the Hydroxylamine Safety Bottleneck.

Protocol: Safe Hydrogenation Workflow

Equipment: High-pressure reactor (Autoclave) with internal temperature monitoring.

Reagents:

- PNMA Hydrochloride (10 g).
- Solvent: Methanol (100 mL). Note: If using HCl salt, add 1 eq. Sodium Acetate to buffer.
- Catalyst: 5% Pd/C (50% wet, 0.5 g).
- Safety Additive: Vanadyl acetylacetonate (10 mg) – prevents hydroxylamine accumulation.

Step-by-Step Methodology:

- Loading: Charge the autoclave with PNMA, Methanol, and Catalyst.

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- Purging: Purge with Nitrogen (

) x3, then Hydrogen (

) x3.
- Reaction: Pressurize to 20 bar

  . Heat to 60°C.
  - Monitor: Watch for the "exotherm spike" which indicates the Nitro

    Nitroso reduction.
  - Monitor:

    uptake will plateau when complete.
- Filtration: Cool to 25°C. Vent

  . Filter catalyst under

  (Catalyst is pyrophoric when dry).
- Isolation: Evaporate methanol. The product (p-amino-N-methylaniline) is air-sensitive (oxidizes to purple/black). Store under Argon.

Analytical Characterization

NMR & MS Data Table

Comparison of the starting material (PNMA) and the reduction product (Diamine).

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Feature	P-nitro-N-methylaniline (Start)	p-Amino-N-methylaniline (Product)
Appearance	Yellow crystalline solid	Colorless/Grey oil or solid (darkens in air)
1H NMR (DMSO-d6)	2.80 (d, 3H, N-Me) 6.60 (d, 2H, Ar-H, ortho to N) 8.05 (d, 2H, Ar-H, ortho to NO2) 7.20 (q, 1H, NH)	2.65 (s, 3H, N-Me) 6.35-6.50 (m, 4H, Ar-H) 4.20 (br s, 2H, NH2) 5.10 (br s, 1H, NH)
MS (ESI+)	[M+H]+ = 153.1	[M+H]+ = 123.1
UV-Vis ( )	~380 nm (Strong charge transfer)	~245 nm, 305 nm

Handling the Hydrochloride Salt

When using PNMA-HCl:

- Solubility: Highly soluble in water, sparingly soluble in non-polar organics.
- Neutralization: For organic synthesis (e.g., alkylation), the free base must be liberated.
  - Protocol: Dissolve salt in water

    Add 10% NaOH until pH 9

    Extract with Ethyl Acetate

    Dry over

    .

References

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- Kalatzis, E., & Ridd, J. H. (1966). Nitrosation, diazotisation, and deamination. Part XII. The kinetics of N-nitrosation of N-methylaniline. Journal of the Chemical Society B: Physical Organic.
- Ashworth, I. W., et al. (2020). Potential for Nitrosamine Formation in Pharmaceutical Manufacturing: A Risk Assessment Strategy. Organic Process Research & Development. (General grounding for nitrosation risks).[3]
- ChemicalBook. (2025).[8] N-Methyl-4-nitroaniline Properties and Safety Data.
- Common Organic Chemistry. (2024). Nitro Reduction: Common Conditions (Pd/C, Fe, Raney Ni).
- PubChem. (2025).[8] N-Methyl-4-nitroaniline Compound Summary (CID 7483).

Disclaimer: This Application Note is for research and development purposes only. All protocols involve hazardous chemicals (nitro compounds, pressurized hydrogen, carcinogens) and should only be performed by qualified personnel in a fume hood with appropriate PPE.

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Sources

- 1. assets-eu.researchsquare.com [assets-eu.researchsquare.com]
- 2. chemrxiv.org [chemrxiv.org]
- 3. researchgate.net [researchgate.net]
- 4. CN101580473B - Method for preparing N-methyl paranitroaniline - Google Patents [patents.google.com]
- 5. Chemoselective Hydrogenation of Nitroarenes Using an Air-Stable Base-Metal Catalyst - PMC [pmc.ncbi.nlm.nih.gov]
- 6. EP0825979B1 - Process for the catalytic hydrogenation of aromatic nitro compounds - Google Patents [patents.google.com]

- 7. mt.com [mt.com]
- 8. N-Methyl-4-nitroaniline | C7H8N2O2 | CID 7483 - PubChem [pubchem.ncbi.nlm.nih.gov]
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